

# Application Notes and Protocols for WAY-600 in In Vivo Mouse Models

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## Compound of Interest

Compound Name: WAY-658675

Cat. No.: B7806057

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Audience: Researchers, scientists, and drug development professionals.

Introduction: WAY-600 is a potent and selective ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR) with an IC<sub>50</sub> of 9 nM for the recombinant mTOR enzyme. It effectively blocks the assembly and activation of both mTOR complex 1 (mTORC1) and mTORC2. These complexes are crucial regulators of cell growth, proliferation, metabolism, and survival, making WAY-600 a valuable tool for preclinical cancer research. These application notes provide detailed protocols for the use of WAY-600 in in vivo mouse models, with a focus on a xenograft tumor model.

## Data Presentation

The following table summarizes the quantitative data for WAY-600 administration in a mouse xenograft model.

Parameter	Details	Reference
Drug	WAY-600	<a href="#">[1]</a>
Mouse Model	Nude mice with HepG2 tumor xenografts	<a href="#">[1]</a>
Dosage	10 mg/kg	<a href="#">[1]</a>
Administration Route	Intraperitoneal (i.p.) injection	<a href="#">[1]</a>
Frequency	Daily	<a href="#">[1]</a>
Vehicle	10% DMSO in corn oil	<a href="#">[1]</a>
Co-administration	Can be used in combination with MEK-162 (2.5 mg/kg, p.o. daily)	<a href="#">[1]</a>
Observed Effect	Inhibition of HepG2 tumor growth	<a href="#">[1]</a>

## Experimental Protocols

### 1. Preparation of WAY-600 Dosing Solution

This protocol describes the preparation of a WAY-600 solution for intraperitoneal injection in mice.

Materials:

- WAY-600 powder
- Dimethyl sulfoxide (DMSO), sterile
- Corn oil, sterile
- Sterile 1.5 mL or 2 mL microcentrifuge tubes
- Sterile syringes and needles

#### Procedure:

- Calculate the required amount of WAY-600: Based on the number of mice and the dosage (10 mg/kg), calculate the total amount of WAY-600 needed. For example, for a 25g mouse, the required dose is 0.25 mg.
- Prepare the vehicle: Prepare a 10% DMSO in 90% corn oil solution. For example, to make 1 mL of the vehicle, mix 100  $\mu$ L of sterile DMSO with 900  $\mu$ L of sterile corn oil.
- Dissolve WAY-600:
  - Weigh the calculated amount of WAY-600 powder and place it in a sterile microcentrifuge tube.
  - Add the required volume of DMSO to achieve the desired final concentration in the 10% DMSO portion of the vehicle. Vortex thoroughly until the powder is completely dissolved.
  - Add the corresponding volume of corn oil to the DMSO-WAY-600 mixture to achieve the final 10% DMSO/90% corn oil formulation.
  - Vortex the final solution extensively to ensure a homogenous suspension. The solution should be clear.[\[1\]](#)
- Storage: The prepared solution should be made fresh daily. If short-term storage is necessary, protect it from light and store at 4°C. Before use, allow the solution to warm to room temperature and vortex again to ensure homogeneity.

## 2. In Vivo Administration of WAY-600 in a Xenograft Mouse Model

This protocol outlines the procedure for administering WAY-600 to nude mice bearing HepG2 tumor xenografts.

#### Materials:

- Nude mice (e.g., BALB/c nude)
- HepG2 cells

- Matrigel (optional)
- Sterile PBS
- Calipers for tumor measurement
- WAY-600 dosing solution (prepared as described above)
- 1 mL syringes with 25-27 gauge needles
- Animal scale
- Appropriate personal protective equipment (PPE)

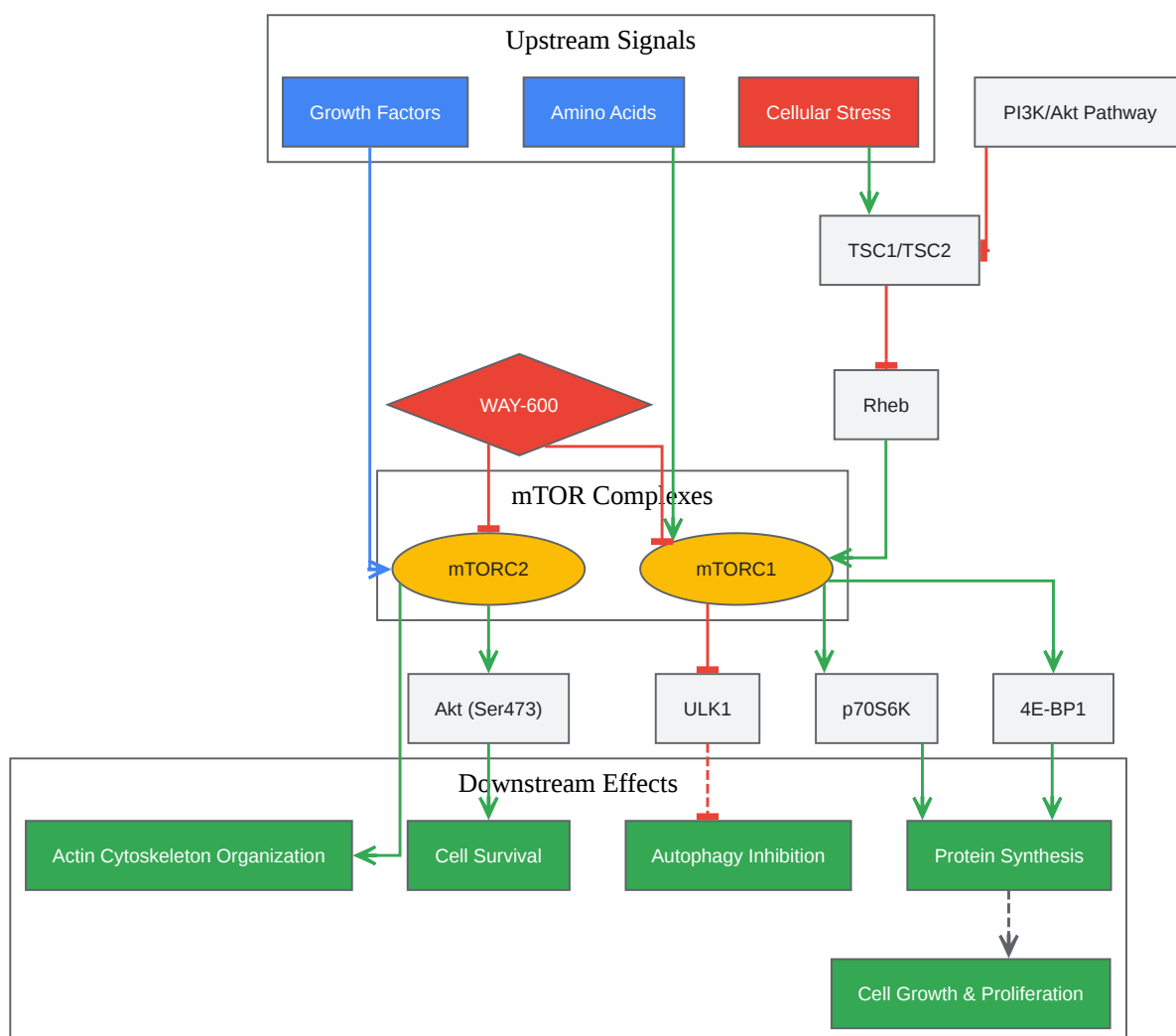
#### Procedure:

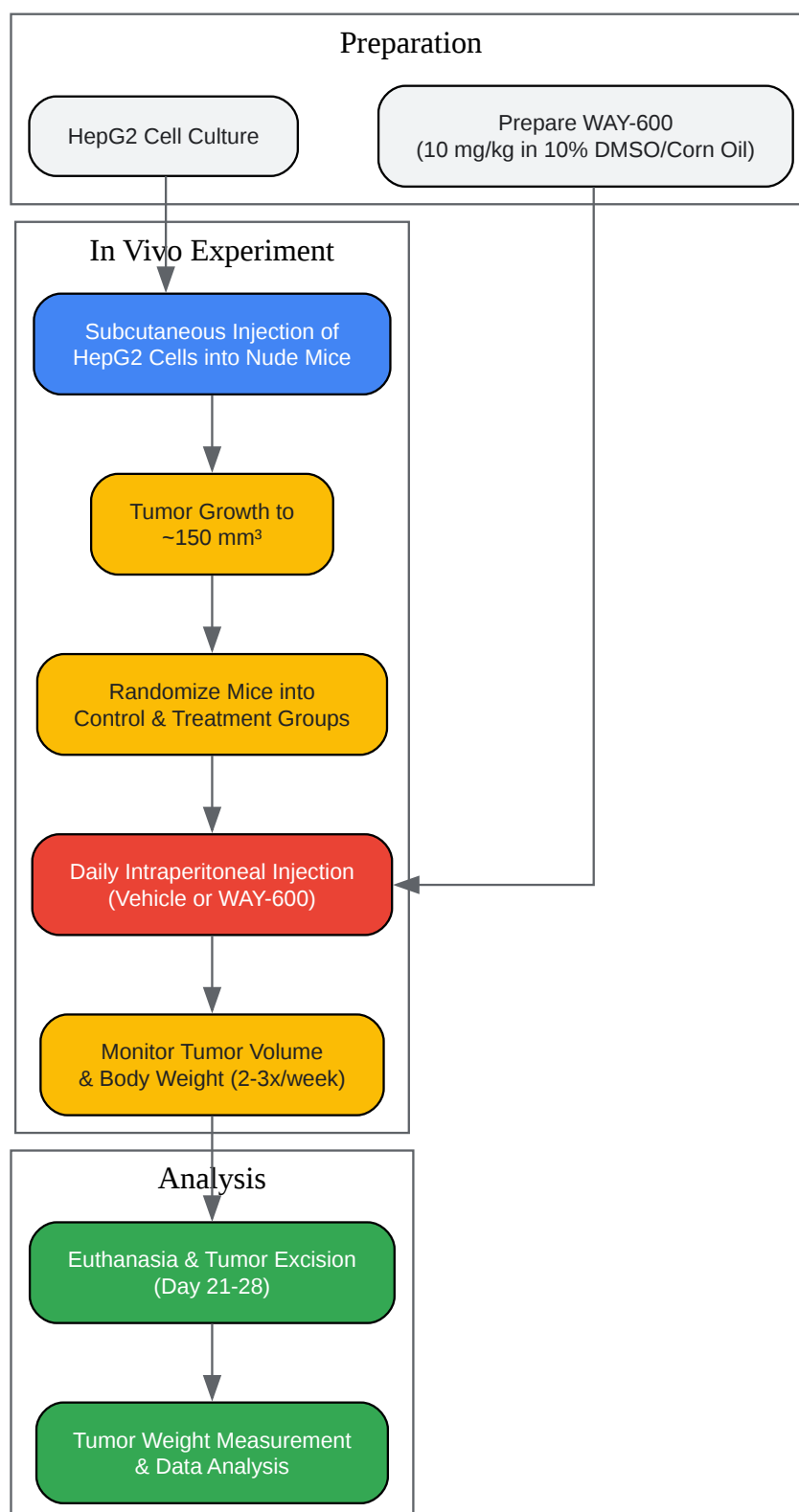
- Tumor Cell Implantation:
  - Culture HepG2 cells to 80-90% confluency.
  - Harvest the cells and resuspend them in sterile PBS (or a 1:1 mixture of PBS and Matrigel) at a concentration of  $5 \times 10^6$  to  $1 \times 10^7$  cells/mL.
  - Subcutaneously inject 100-200  $\mu$ L of the cell suspension into the flank of each mouse.
- Tumor Growth Monitoring:
  - Allow the tumors to grow to a palpable size (e.g., 100-200 mm<sup>3</sup>).
  - Measure tumor volume regularly (e.g., 2-3 times per week) using calipers. Tumor volume can be calculated using the formula:  $(\text{Length} \times \text{Width}^2)/2$ .
- Animal Grouping and Treatment:
  - Once tumors reach the desired size, randomize the mice into treatment and control groups (e.g., n=8-10 mice per group).
  - The control group will receive the vehicle only (10% DMSO in corn oil).

- The treatment group will receive WAY-600 at 10 mg/kg body weight.
- Intraperitoneal (i.p.) Injection:
  - Weigh each mouse to determine the precise volume of the dosing solution to be administered.
  - Properly restrain the mouse, ensuring the head is tilted downwards to move the abdominal organs away from the injection site.
  - Locate the lower right or left quadrant of the abdomen.
  - Insert a 25-27 gauge needle at a 15-20 degree angle into the peritoneal cavity.
  - Gently pull back the plunger to ensure no fluid (urine or blood) is aspirated, which would indicate incorrect needle placement.
  - Slowly inject the calculated volume of the WAY-600 solution or vehicle.
  - Administer the injections daily.[\[1\]](#)
- Monitoring and Endpoint:
  - Monitor the mice daily for any signs of toxicity, such as weight loss, lethargy, or ruffled fur.
  - Continue to measure tumor volumes regularly.
  - At the end of the study (e.g., after 21-28 days or when tumors in the control group reach a predetermined size), euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, histological analysis, or western blotting).

## Mandatory Visualization

### Signaling Pathway





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## References

- 1. animalcare.ubc.ca [animalcare.ubc.ca]
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